C.I. Pigment Yellow 14: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Pigment Yellow 14*
CAS No.:	*5102-83-0; 6358-85-6*
Cat. No.:	*B2915567*

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An In-depth Examination of its Chemical and Physical Properties, Synthesis, and Characterization for Researchers, Scientists, and Drug Development Professionals.

C.I. **Pigment Yellow 14** is a prominent member of the diarylide azo pigment class, valued for its vibrant yellow hue and robust performance characteristics. This technical guide provides a detailed overview of its molecular and physical properties, a representative synthesis protocol, and a summary of analytical techniques used for its characterization.

Core Properties and Formula

C.I. **Pigment Yellow 14** is chemically identified as 2,2'-[(3,3'-dichloro[1,1'-biphenyl]-4,4'-diyl)bis(azo)]bis[N-(2-methylphenyl)-3-oxobutanamide].[1] It is a synthetic organic pigment known for its insolubility in water and slight solubility in organic solvents like toluene.[2] The pigment is recognized for its strong coloring power and is a staple in the manufacturing of printing inks and for coloring plastics.[2][3]

Quantitative Data Summary

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The key molecular and physical properties of C.I. **Pigment Yellow 14** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C34H30Cl2N6O4[4]
Molecular Weight	657.55 g/mol [5][6]
CAS Number	5468-75-7[4][5][6]
C.I. Number	21095[5]
IUPAC Name	2-[[2-chloro-4-[3-chloro-4-[[1-(2-methylanilino)-1,3-dioxobutan-2-yl]diazenyl]phenyl]phenyl]diazenyl]-N-(2-methylphenyl)-3-oxobutanamide[1]
Melting Point	> 300 °C[7]
Thermal Decomposition	> 200 °C[3][7]
Density	Approximately 1.41 g/cm³[8]
Appearance	Yellow solid/powder[8]

Synthesis and Characterization Workflow

The general process for producing and verifying C.I. **Pigment Yellow 14** involves a two-stage synthesis followed by a comprehensive characterization using various analytical techniques.

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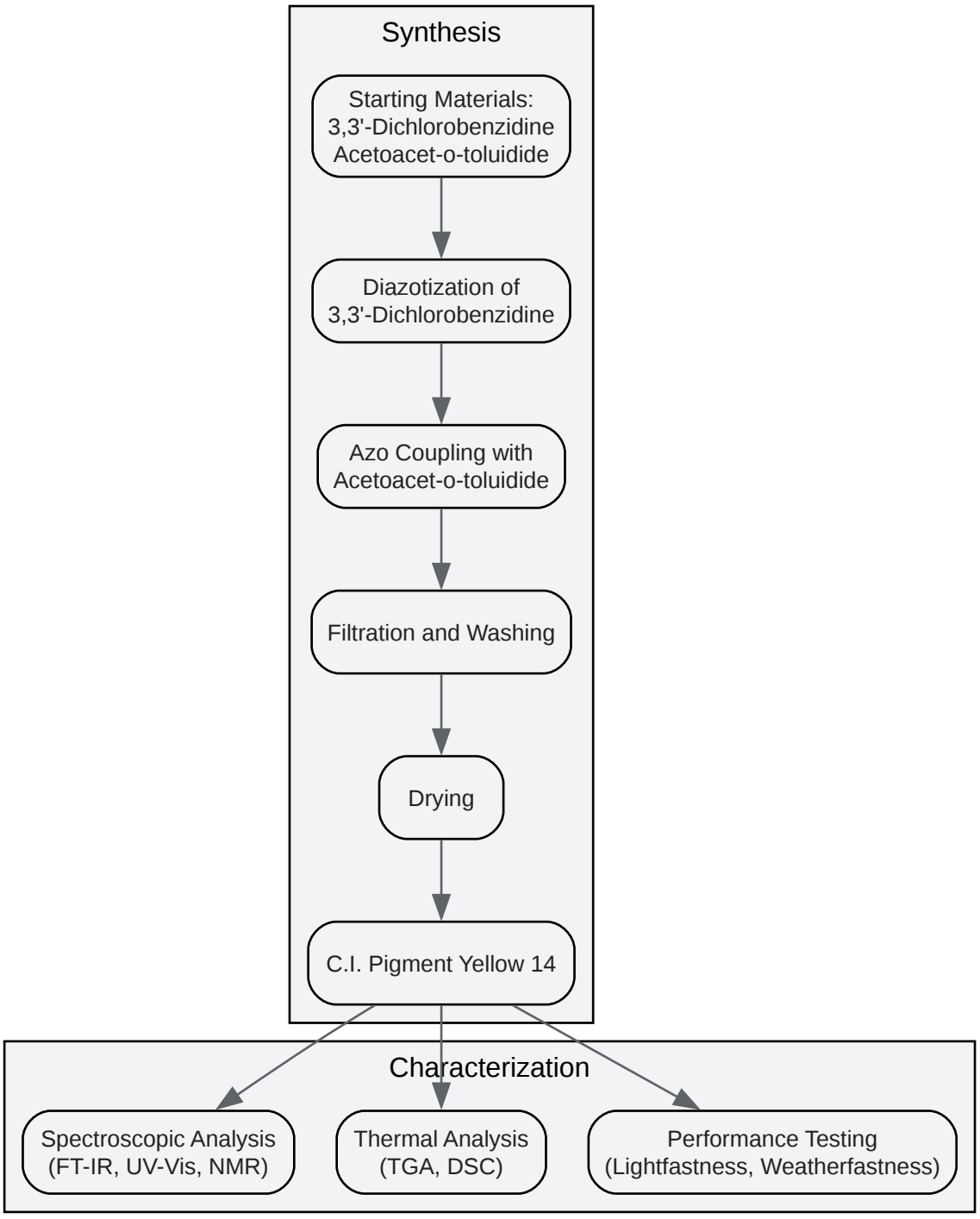

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Caption: A logical workflow illustrating the synthesis and subsequent characterization of C.I. **Pigment Yellow 14**.

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Experimental Protocols

The following sections detail the methodologies for the synthesis and characterization of C.I. **Pigment Yellow 14**.

Synthesis Protocol

The synthesis of diarylide pigments like C.I. **Pigment Yellow 14** is typically achieved through a diazotization reaction followed by an azo coupling.[9]

1. Diazotization of 3,3'-Dichlorobenzidine:

- 3,3'-Dichlorobenzidine is dissolved in an acidic aqueous solution, typically hydrochloric acid.
- The solution is cooled to a low temperature (0-5 °C).
- A solution of sodium nitrite is added dropwise while maintaining the low temperature and stirring to form the tetrazo component.

2. Azo Coupling:

- The coupling component, acetoacet-o-toluidide, is dissolved in an alkaline aqueous solution.
- The solution of the tetrazo component is then slowly added to the solution of the coupling component.
- The pH of the reaction mixture is carefully controlled to facilitate the coupling reaction, resulting in the precipitation of the C.I. **Pigment Yellow 14**.

3. Isolation and Purification:

- The precipitated pigment is isolated by filtration.
- The filter cake is then thoroughly washed with water to remove any unreacted starting materials and by-products.
- The purified pigment is dried in an oven at a controlled temperature.

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Characterization Methodologies

A suite of analytical techniques is employed to confirm the identity and purity of the synthesized pigment and to evaluate its performance properties.

1. Spectroscopic Analysis:

- Fourier-Transform Infrared (FT-IR) Spectroscopy: This technique is used to identify the functional groups present in the molecule. The FT-IR spectrum of C.I. **Pigment Yellow 14** is expected to show characteristic absorption bands for N-H stretching (from the amide groups), C=O stretching (from the amide and ketone groups), C=C stretching (from the aromatic rings), and N=N stretching (from the azo groups).

- UV-Visible (UV-Vis) Spectroscopy: In a suitable solvent, the UV-Vis spectrum would exhibit strong absorption bands in the visible region, which are responsible for its yellow color. These absorptions are due to the π-π* electronic transitions within the extensive conjugated system of the molecule.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectroscopy can be used to elucidate the detailed molecular structure. The spectra would show signals corresponding to the aromatic protons and carbons, the methyl protons and carbons, and the protons and carbons of the acetoacetyl anilide backbone.

2. Thermal Analysis:

- Thermogravimetric Analysis (TGA): TGA is used to determine the thermal stability of the pigment. The analysis would show the temperature at which the pigment begins to decompose. For C.I. **Pigment Yellow 14**, significant thermal decomposition is reported to occur at temperatures above 200 °C.[3][7]

- Differential Scanning Calorimetry (DSC): DSC can be used to study the thermal transitions of the pigment, such as its melting point and any polymorphic transformations.

3. Performance Testing:

- Lightfastness: This property is evaluated by exposing the pigment to a controlled light source that simulates sunlight. The change in color is then measured against a standard scale, such

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as the Blue Wool Scale.

- Weatherfastness: This is a measure of the pigment's ability to withstand outdoor conditions, including sunlight, moisture, and temperature fluctuations. Samples are exposed to accelerated weathering conditions, and changes in color and other physical properties are monitored.

Synonyms and Alternative Names

C.I. **Pigment Yellow 14** is known by a variety of trade names and synonyms, which are important to recognize in literature and commercial contexts.

Synonym
Benzidine Yellow G[2]
Permanent Yellow G[2]
Diarylide Yellow AAOT
Radiant Yellow[2]
Lake Yellow GA[2]
Pigment Fast Yellow GP[2]
Vynamon Yellow 2G[2]
Hostaperm Yellow GT[2]

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References

- 1. C.I. Pigment Yellow 14 | C34H30Cl2N6O4 | CID 93006 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Pigment Yellow 14 - SY Chemical Co., Ltd. [sypigment.com]
- 3. PIGMENT YELLOW 14 - Ataman Kimya [atamanchemicals.com]
- 4. medkoo.com [medkoo.com]
- 5. Pigment Yellow 14 CAS#: 5468-75-7 [m.chemicalbook.com]
- 6. Pigment Yellow 14 | 5468-75-7 [chemicalbook.com]
- 7. additivesforpolymer.com [additivesforpolymer.com]
- 8. Pigment Yellow 14 - Wikipedia [en.wikipedia.org]
- 9. Diarylide pigment - Wikipedia [en.wikipedia.org]

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